

Essential Safety and Logistical Information for Handling SRT 2183

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Compound of Interest

Compound Name: **SRT 2183**

Cat. No.: **B1681107**

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **SRT 2183**. The following procedures are based on the available Safety Data Sheet (SDS) and standard laboratory practices for handling non-hazardous chemical compounds.

Hazard Identification and Personal Protective Equipment

According to the Safety Data Sheet, **SRT 2183** is not classified as a hazardous substance or mixture.^[1] However, as a matter of good laboratory practice, appropriate personal protective equipment (PPE) should always be worn when handling any chemical.

Recommended Personal Protective Equipment:

- Gloves: Standard laboratory gloves (e.g., nitrile) to prevent skin contact.
- Eye Protection: Safety glasses or goggles to protect from splashes or aerosols.
- Lab Coat: A standard lab coat to protect clothing and skin.

Operational and Handling Procedures

While **SRT 2183** is not classified as hazardous, adherence to standard laboratory operating procedures is essential to ensure safety and maintain the integrity of the compound.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a clean and well-ventilated workspace.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Verify the availability and functionality of an eyewash station and safety shower.[\[1\]](#)
- Handling:
 - Wear the recommended personal protective equipment.
 - Avoid inhalation of the powder by handling it in a fume hood or a well-ventilated area.
 - Prevent contact with skin and eyes.
 - Use appropriate tools (e.g., spatulas, weighing paper) for transferring the powder.
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids apart. Seek medical attention.[\[1\]](#)
 - Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.[\[1\]](#)
 - Inhalation: Move to fresh air. If breathing is difficult, provide respiratory support.[\[1\]](#)
 - Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek medical attention.[\[1\]](#)

Storage and Stability

Proper storage is critical to maintain the stability and efficacy of **SRT 2183**.

Storage Condition	Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In solvent	-80°C	2 years
In solvent	-20°C	1 year

Data sourced from the MedChemExpress Safety Data Sheet.[\[1\]](#)

Disposal Plan

Dispose of **SRT 2183** and any contaminated materials in accordance with local, state, and federal regulations for non-hazardous chemical waste. While not classified as hazardous, it is recommended to avoid disposal down the drain.

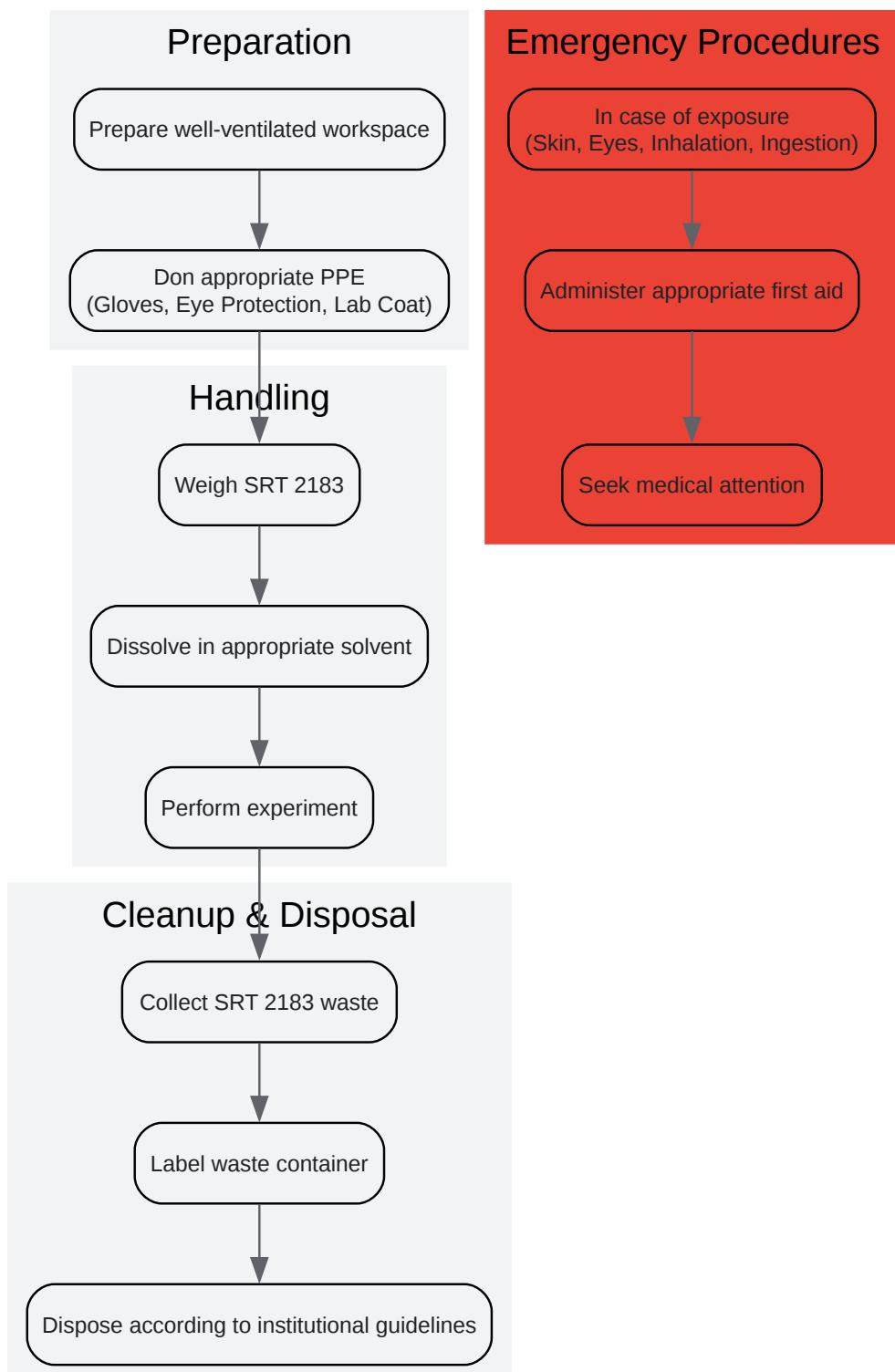
Disposal Steps:

- Waste Collection: Collect waste **SRT 2183** (solid or in solution) and any contaminated consumables (e.g., pipette tips, tubes) in a designated, sealed waste container.
- Labeling: Clearly label the waste container with the contents ("**SRT 2183** waste").
- Disposal Request: Follow your institution's chemical waste disposal procedures to have the waste collected and disposed of by a licensed contractor.

Visualized Workflow for Handling SRT 2183

The following diagram illustrates the procedural workflow for the safe handling of **SRT 2183** in a laboratory setting.

SRT 2183 Handling Workflow

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Caption: Procedural workflow for the safe handling of **SRT 2183**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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